

Physical properties of 3-Methylbenzylamine boiling point density

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methylbenzylamine

Cat. No.: B090883

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An In-depth Technical Guide to the Physical Properties of **3-Methylbenzylamine**

This technical guide provides a comprehensive overview of the key physical properties of **3-Methylbenzylamine**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require accurate physical data and an understanding of the methodologies used to obtain them. This document presents quantitative data in a structured format, details relevant experimental protocols, and illustrates the logical relationships between the compound and its characterization.

Core Physical Properties

3-Methylbenzylamine, also known as m-methylbenzylamine, is a colorless to light yellow liquid organic compound.[1][2][3] Its physical characteristics are crucial for a variety of applications, including its use as a templating agent in chemical synthesis and for studying the chromatographic behavior of basic compounds.[4][5]

Data Presentation

The boiling point and density of **3-Methylbenzylamine** have been determined through various experimental measurements. The following table summarizes these key physical constants.

Physical Property	Value	Conditions
Boiling Point	202-205 °C	at standard atmospheric pressure (lit.) [1] [4] [5]
Density	0.966 g/mL	at 25 °C (lit.) [1] [4] [5]
0.952 g/mL	at 20 °C (lit.) [4]	

Experimental Protocols

The determination of the physical properties of a chemical compound like **3-Methylbenzylamine** requires precise and validated experimental methods. Below are detailed protocols for measuring boiling point and density, which are standard procedures in organic chemistry laboratories.

Boiling Point Determination using the Thiele Tube Method

The Thiele tube method is a common and efficient technique for determining the boiling point of a liquid sample, requiring only a small quantity of the substance.[\[6\]](#)

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the external pressure. In this method, a sample is heated until it boils, and a stream of bubbles emerges from an inverted capillary tube. The boiling point is recorded at the precise moment the liquid re-enters the capillary tube upon cooling.[\[6\]](#)

Apparatus and Materials:

- Thiele tube filled with mineral oil
- Thermometer
- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- **3-Methylbenzylamine** sample

- Bunsen burner or heating mantle
- Clamp and stand

Procedure:

- Sample Preparation: Fill the small test tube to a depth of about 1-2 cm with the **3-Methylbenzylamine** sample.
- Capillary Tube Insertion: Place the capillary tube into the test tube with the open end submerged in the liquid and the sealed end protruding above the surface.[\[6\]](#)
- Apparatus Assembly: Attach the test tube to the thermometer using a rubber band or a small piece of wire. The bottom of the test tube should be level with the thermometer bulb.
- Heating: Insert the thermometer and the attached test tube into the Thiele tube, ensuring the side arm of the Thiele tube is positioned to allow for efficient heat circulation from the mineral oil.
- Observation: Gently heat the side arm of the Thiele tube. As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- Boiling Point Identification: Continue heating until a continuous and rapid stream of bubbles emerges from the capillary tube. At this point, remove the heat source.
- Measurement: The liquid will begin to cool. The boiling point is the temperature recorded at the exact moment the bubbling stops and the liquid is drawn back into the capillary tube.[\[6\]](#)
- Verification: Allow the apparatus to cool further, and then repeat the heating and cooling cycle to obtain a second, more accurate reading.

Density Determination using a Vibrating Tube Densitometer

Modern density measurements for liquids are often performed with high-precision instruments like a vibrating tube densitometer, which offers accuracy and requires a small sample volume.

[\[7\]](#)[\[8\]](#)

Principle: A U-shaped tube is electronically excited to oscillate at its natural frequency. This frequency changes when the tube is filled with a sample; a higher mass (denser) sample results in a lower oscillation frequency. The instrument measures this frequency change and converts it into a density value.

Apparatus and Materials:

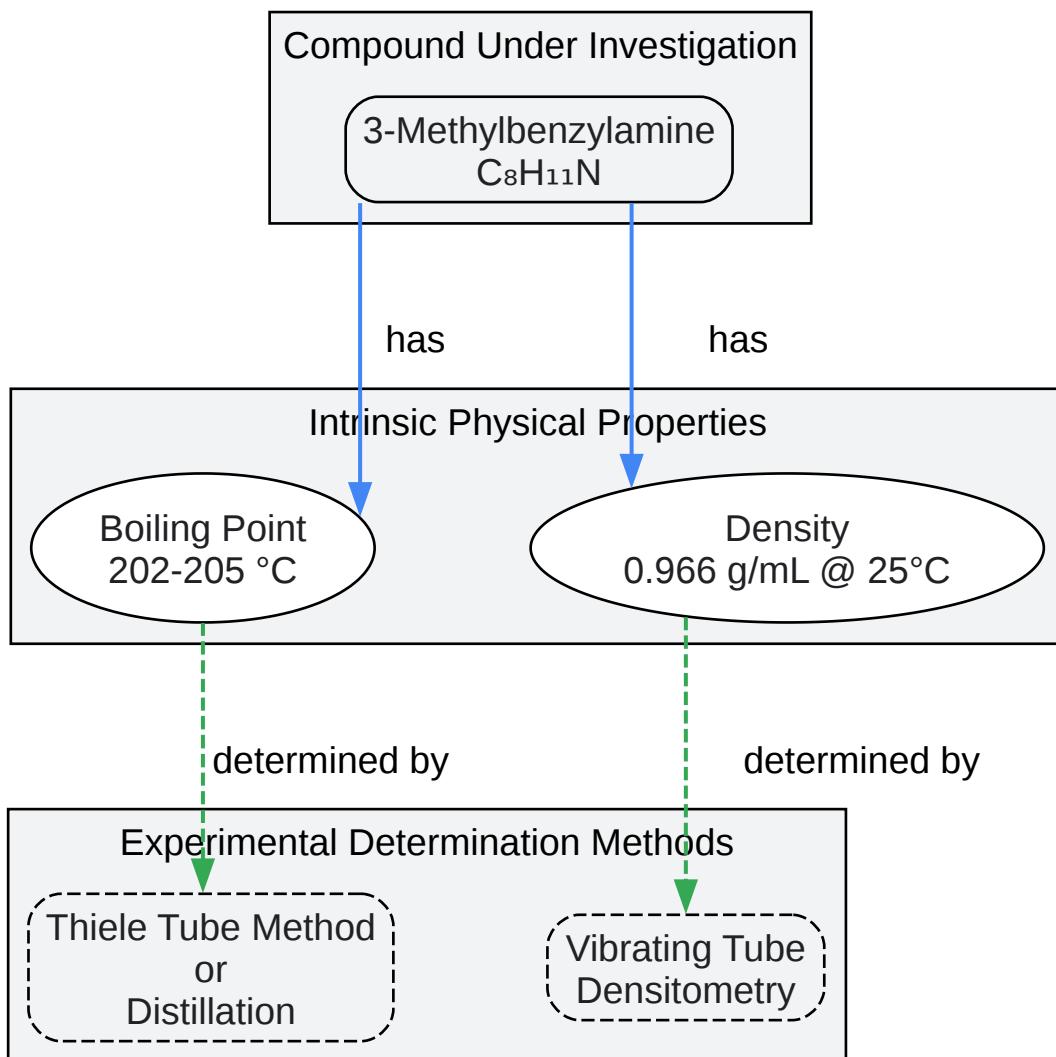
- Vibrating tube densiteter (e.g., Anton Paar DMA series)
- Syringes for sample injection
- Deionized water and dry air for calibration
- **3-Methylbenzylamine** sample
- Waste container

Procedure:

- Instrument Calibration: Before measurement, the instrument must be calibrated. This is typically done using two standards of known density: dry air and deionized water. The instrument's software guides the user through this process.[7][8]
- Sample Injection: Using a clean, dry syringe, carefully inject the **3-Methylbenzylamine** sample into the measurement cell of the densitometer, ensuring no air bubbles are present.
- Temperature Equilibration: Allow the sample to reach thermal equilibrium at the desired temperature (e.g., 25 °C). The instrument's thermostat will control this.
- Measurement: Once the temperature and the oscillation frequency have stabilized, the instrument will display the density value. Record the reading.
- Cleaning: After the measurement is complete, flush the measurement cell with appropriate solvents (e.g., ethanol followed by acetone) and dry it with a stream of air to prepare for the next sample.

Visualization of Property Determination Workflow

The following diagram illustrates the logical workflow from the chemical compound to its experimentally determined physical properties.



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Caption: Workflow for the characterization of **3-Methylbenzylamine**'s physical properties.

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- To cite this document: BenchChem. [Physical properties of 3-Methylbenzylamine boiling point density]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090883#physical-properties-of-3-methylbenzylamine-boiling-point-density]

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